

Part 1: Emergency Action & Immediate Safety (The "Crash Card")

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Compound of Interest

Compound Name: 1,1,2,2,3-Pentachloropropane

CAS No.: 16714-68-4

Cat. No.: B100383

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Use this section for immediate reference in the event of a spill or exposure.

Scenario	Immediate Action Protocol
Small Spill (< 50 mL)	1. Evacuate the immediate 10 ft radius. 2. Ventilate: Open fume hood sashes to max safe height; open windows if applicable.[1] 3. PPE: Double nitrile gloves (0.11 mm min) or Viton® gloves; safety goggles; lab coat.[1] 4. Absorb: Use vermiculite or sand.[1][2] DO NOT use paper towels (combustible).[1] 5. Collect: Sweep into a wide-mouth jar labeled "Hazardous Waste - Debris".[1]
Large Spill (> 50 mL)	1. Evacuate the laboratory immediately. 2. Secure: Close doors and post "DO NOT ENTER" signage.[1] 3. Notify: Call EHS/Security. Do not attempt cleanup without SCBA (Self-Contained Breathing Apparatus) due to respiratory toxicity.[1]
Skin Contact	Wash immediately with soap and water for 15 minutes.[1][3] Remove contaminated clothing.[1][2][4][5][6][7] Isolate clothing in a bag as hazardous waste.[1]
Fire	Class B Extinguisher (CO ₂ or Dry Chemical).[1][3][4] WARNING: Combustion produces Hydrogen Chloride (HCl) and Phosgene gas.[1] Evacuate upwind.

Part 2: Chemical Profile & Hazard Identification

Understanding the specific physicochemical properties of **1,1,2,2,3-Pentachloropropane** (CAS 15104-61-7) is critical for selecting the correct waste stream.[1][3]

Physicochemical Data Table

Property	Value	Operational Implication
Flash Point	72.3°C (162°F)	Combustible Liquid (Class IIIA). While not highly flammable like acetone, it will burn.[1][3] Keep away from heat sources.
Density	~1.667 g/cm ³	Heavy Liquid. It will sink in water.[1][3] Do not attempt to dilute/flush down drains; it will settle in P-traps and corrode plumbing.[1]
Solubility	Negligible in water	Bioaccumulative. Strict prohibition on drain disposal.[1][3]
Reactivity	Stable	Incompatible with Strong Bases & Oxidizers. Contact with strong bases (NaOH) can induce dehydrohalogenation, releasing toxic vapors.[1][3]

The "Why" Behind the Protocol

Unlike standard organic solvents, **1,1,2,2,3-pentachloropropane** is a highly chlorinated alkane.[1]

- Toxicity: It is classified as acutely toxic (Oral) and a respiratory irritant.[1]
- Destruction Method: It cannot be simply used as fuel in cement kilns (common for non-halogenated solvents) without scrubbing, as burning generates significant hydrochloric acid (HCl).[1] Therefore, it must be segregated into the "Halogenated" waste stream to ensure it is routed to a specialized high-temperature incinerator with acid gas scrubbing.[1]

Part 3: Disposal Workflow & Segregation

Core Directive: The "Halogenated" Rule

In almost all institutional settings, **1,1,2,2,3-Pentachloropropane** must be managed as Halogenated Solvent Waste.[\[1\]](#)

- RCRA Status: While not explicitly P-listed, it exhibits toxicity characteristics and is a halogenated organic.[\[1\]](#)
- Segregation Rule: Never mix with "Non-Halogenated" waste (e.g., Acetone, Ethanol).[\[1\]](#) Mixing these increases disposal costs by ~300% and complicates the incineration process.

Step-by-Step Disposal Protocol

1. Container Selection

- Material: High-Density Polyethylene (HDPE) or Glass (Amber).[\[1\]](#)
- Avoid: Metal cans (unless lined), as potential HCl formation from hydrolysis can corrode the metal over time.[\[1\]](#)
- Cap: Vented caps are recommended if the waste is mixed with other reagents that might off-gas, but standard screw caps are acceptable for pure solvent.[\[1\]](#)

2. Labeling Requirements Every container must be labeled before the first drop of waste is added.[\[8\]](#)

- Primary Identifier: "HAZARDOUS WASTE"
- Contents: "**1,1,2,2,3-Pentachloropropane**" (Do not use abbreviations).[\[1\]](#)[\[6\]](#)
- Hazard Checkbox: ☒ Toxic, ☒ Combustible, ☒ Halogenated.[\[1\]](#)

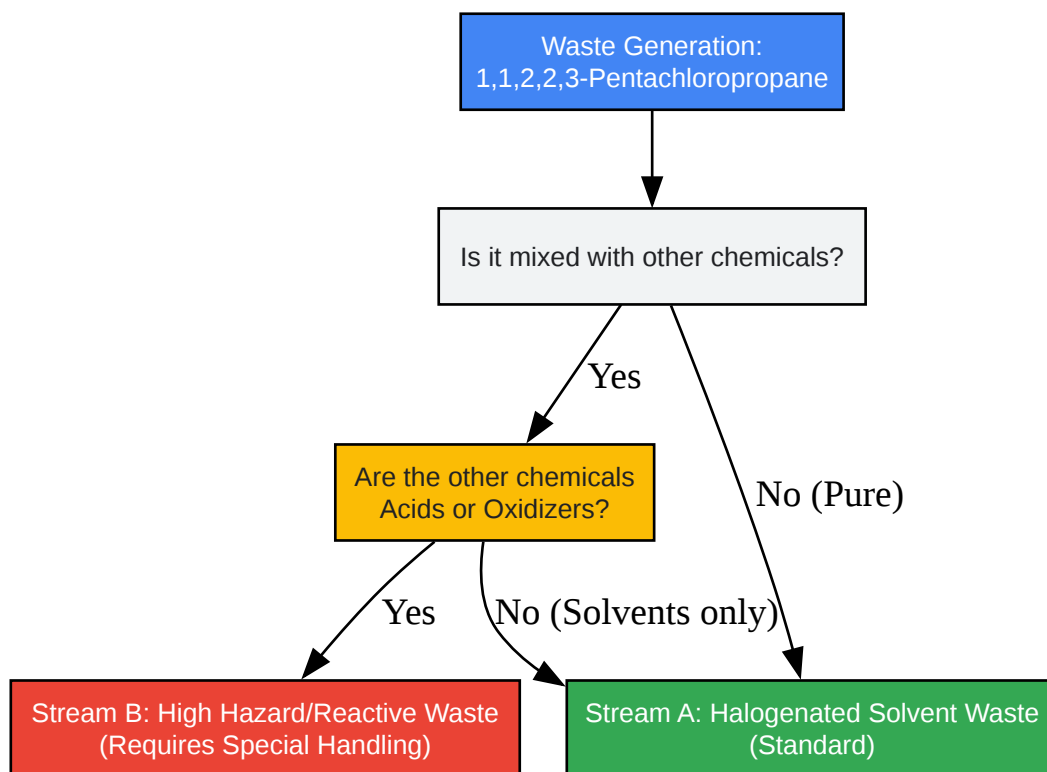
3. Satellite Accumulation Area (SAA)

- Store the container in a secondary containment tray (polypropylene) inside a fume hood or a vented safety cabinet.
- Limit: Do not exceed 55 gallons (or 1 quart for acutely hazardous waste, though this specific chemical usually falls under the 55-gallon general limit).[\[1\]](#)

Part 4: Visualized Workflows

Figure 1: Waste Segregation Decision Tree

This logic gate ensures the chemical ends up in the correct destruction stream.

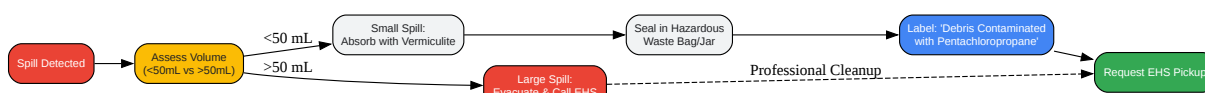


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Caption: Figure 1. Segregation logic to prevent incompatibility reactions and ensure regulatory compliance.

Figure 2: Spill Response & Disposal Workflow

Operational steps from spill to final disposal.



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Caption: Figure 2. Operational workflow for managing spills and solid waste debris.

Part 5: Professional Destruction (The End Game)

Once the waste leaves your laboratory, it is transferred to a TSDF (Treatment, Storage, and Disposal Facility).[1] It is critical to understand this downstream process to justify the upstream segregation.[1]

- Transport: The waste is transported under DOT regulations, likely classified as UN 2810, Toxic, liquids, organic, n.o.s. (**1,1,2,2,3-Pentachloropropane**).[1]
- Incineration: The liquid is injected into a rotary kiln incinerator operating at >1000°C.
- Scrubbing: Because the molecule contains five chlorine atoms, combustion releases massive amounts of HCl.[1] The incinerator exhaust passes through a caustic scrubber (sodium hydroxide spray) to neutralize the acid gas before release.
 - Note: If you incorrectly place this in "Non-Halogenated" waste, it may be sent to a fuel-blending facility (e.g., cement kiln) that lacks these scrubbers, leading to illegal emissions and potential fines for your organization.[1]

References

- PubChem. (n.d.).[1] **1,1,2,2,3-Pentachloropropane** Compound Summary. National Library of Medicine.[1] Retrieved February 9, 2026, from [[Link](#)][1][3]
- U.S. Environmental Protection Agency (EPA). (n.d.).[1] Hazardous Waste Codes & RCRA Regulations. Retrieved February 9, 2026, from [[Link](#)]
- Washington State University. (n.d.).[1] Halogenated Solvents Standard Operating Procedure. Retrieved February 9, 2026, from [[Link](#)][1][3]
- Temple University EHS. (n.d.).[1] Halogenated Solvents in Laboratories. Retrieved February 9, 2026, from [[Link](#)][1][3]

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Sources

- 1. 1,1,2,3,3-Pentachloropropane | C₃H₃Cl₅ | CID 27027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 4. fishersci.com [fishersci.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 7. echemi.com [echemi.com]
- 8. braun.matse.illinois.edu [braun.matse.illinois.edu]
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